

safety and handling precautions for 3,3,3-Trifluoro-2-oxopropanal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,3,3-Trifluoro-2-oxopropanal

Cat. No.: B1362320

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An In-depth Technical Guide to the Safety and Handling of **3,3,3-Trifluoro-2-oxopropanal**

For Researchers, Scientists, and Drug Development Professionals


This guide provides comprehensive safety and handling information for **3,3,3-Trifluoro-2-oxopropanal** (also known as Trifluoropyruvaldehyde), a reactive fluorinated carbonyl compound used in organic synthesis. Due to its hazardous nature, strict adherence to safety protocols is essential.

Chemical Identification and Properties

Property	Value
Chemical Name	3,3,3-Trifluoro-2-oxopropanal
Synonyms	Trifluoropyruvaldehyde, Trifluoromethylglyoxal
CAS Number	91944-47-7
Molecular Formula	C ₃ HF ₃ O ₂
Molecular Weight	126.03 g/mol
Appearance	Information not available
Boiling Point	Information not available
Density	Information not available
Solubility	Information not available

Hazard Identification and Classification

GHS Pictogram:

 alt text

Signal Word:Warning

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P271: Use only outdoors or in a well-ventilated area.

- P280: Wear protective gloves/protective clothing/eye protection/face protection.

Toxicological Information

Detailed toxicological data such as LD50 and LC50 values for **3,3,3-Trifluoro-2-oxopropanal** are not readily available. However, based on the hazard statements, the compound is an irritant to the skin, eyes, and respiratory system.

Safe Handling and Storage

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **3,3,3-Trifluoro-2-oxopropanal** to determine the appropriate PPE. The following are general recommendations:

PPE	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene).
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area or with a certified respirator if inhalation risk is high.

Engineering Controls

- Work with this chemical should be performed in a properly functioning chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapors or mists.

- Use only in a well-ventilated area.
- Keep containers tightly closed when not in use.
- Wash hands thoroughly after handling.

Storage

- Store in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials. The specific incompatibilities for **3,3,3-Trifluoro-2-oxopropanal** are not well-documented, but as a general precaution for reactive aldehydes, avoid strong oxidizing agents, strong bases, and strong reducing agents.
- Store in a tightly sealed container to prevent exposure to moisture and air.

Emergency Procedures

First-Aid Measures

Exposure	First-Aid Instructions
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops and persists.
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
Ingestion	If swallowed, do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: Emits toxic fumes under fire conditions.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

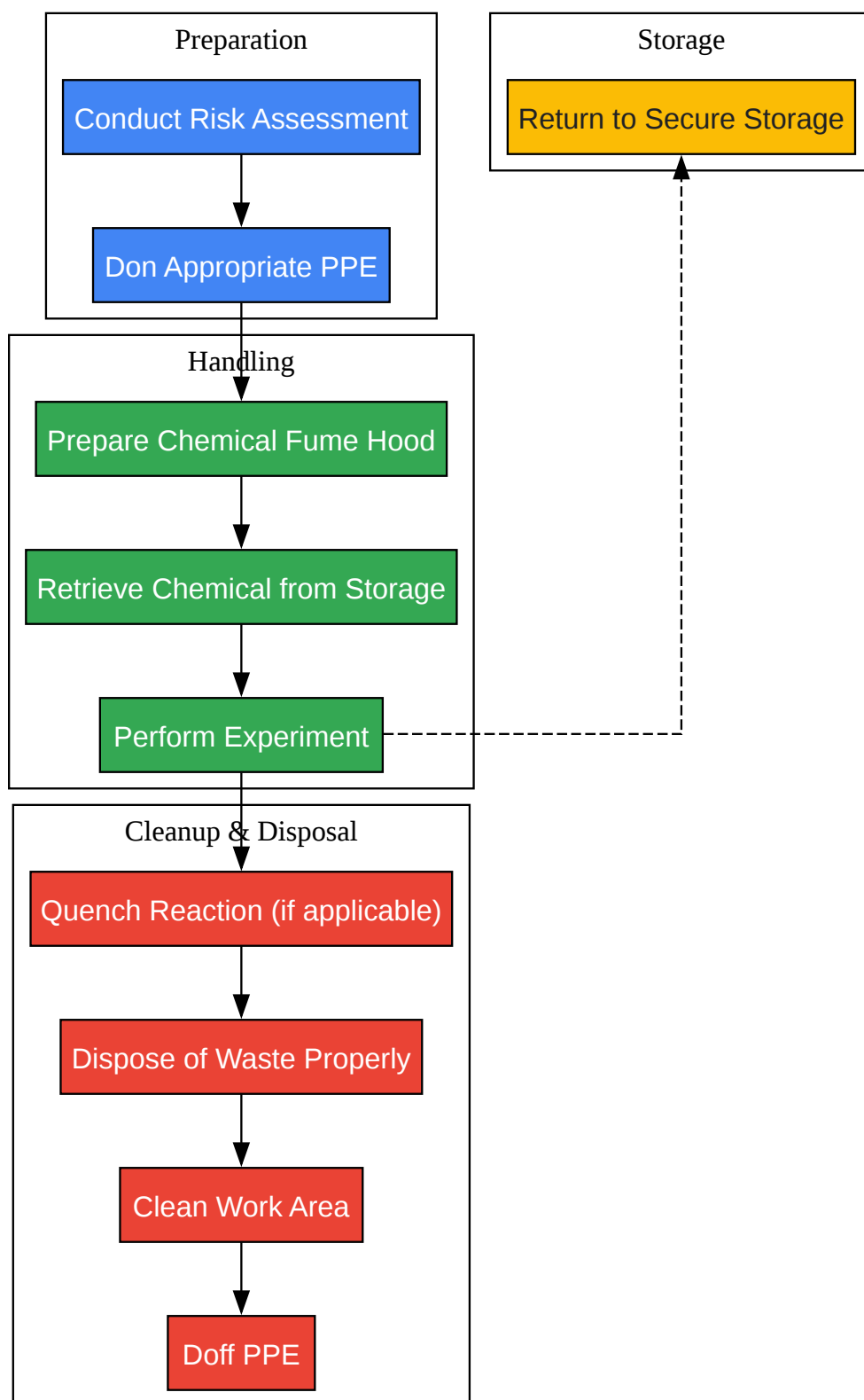
- Personal Precautions: Wear appropriate personal protective equipment as specified in Section 4.1.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods for Cleaning Up: Absorb spill with inert material (e.g., vermiculite, sand, or earth), then place in a suitable container for disposal.

Disposal Considerations

Dispose of waste and contaminated materials in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service to dispose of this material.

Experimental Workflow: Safe Handling Protocol

The following diagram illustrates a general workflow for safely handling **3,3,3-Trifluoro-2-oxopropanal** in a laboratory setting.



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- To cite this document: BenchChem. [safety and handling precautions for 3,3,3-Trifluoro-2-oxopropanal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1362320#safety-and-handling-precautions-for-3-3-3-trifluoro-2-oxopropanal]

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